

Application Note: Site-Specific Protein Labeling with 5MP-Fluorescein

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Compound of Interest

Compound Name: 5MP-Fluorescein

Cat. No.: B12406225

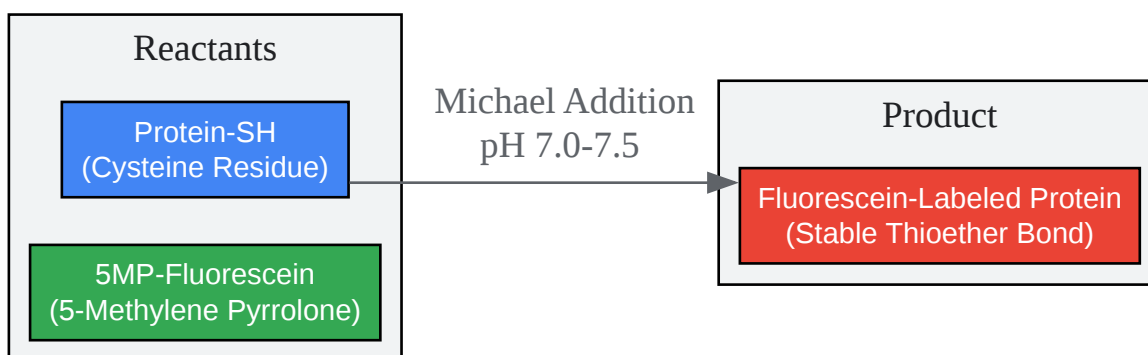
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Audience: Researchers, scientists, and drug development professionals.

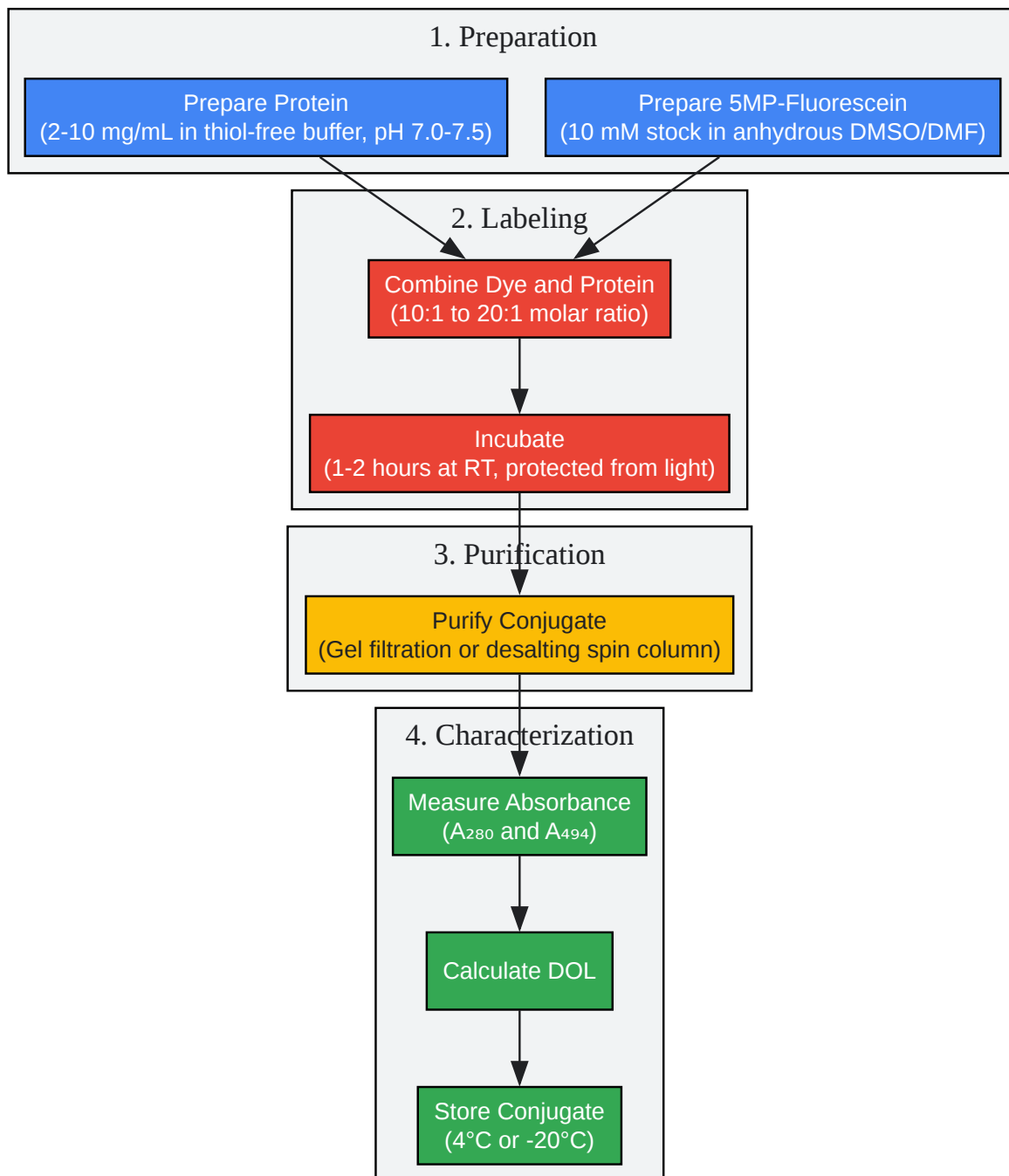
Abstract This document provides a detailed protocol for the site-specific labeling of proteins using **5MP-Fluorescein**, a thiol-reactive fluorescent dye. 5-Methylene Pyrrolone (5MP) based reagents are highly specific for cysteine residues, enabling the precise covalent attachment of a fluorescein molecule through a Michael addition reaction[1][2]. This method is invaluable for researchers needing to fluorescently tag proteins for various downstream applications while maintaining protein integrity. The protocol covers reagent preparation, the labeling reaction, purification of the conjugate, and methods for determining the degree of labeling.

Principle of the Reaction

The labeling chemistry is based on the reaction between the 5-methylene pyrrolone (5MP) moiety of the fluorescein dye and the sulfhydryl (thiol) group of a cysteine residue on the protein. This occurs via a Michael addition mechanism, which is highly specific for thiols at a neutral to slightly basic pH (7.0-7.5)[1][2]. This reaction forms a stable thioether bond, covalently linking the fluorescein fluorophore to a specific site on the protein. The high specificity minimizes off-target labeling of other amino acid residues, such as lysines, which can be an issue with amine-reactive dyes[3].



5MP-Fluorescein Reaction Mechanism



5MP-Fluorescein Labeling Workflow

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. 5MP-Fluorescein | CAS#:2100282-58-2 | Chemsrvc \[chemsrc.com\]](#)
- [3. biotium.com \[biotium.com\]](https://www.biotium.com)
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